

Unveiling Nicotinoylcholine Iodide: A Technical Guide to its Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nicotinoylcholine iodide

Cat. No.: B15489579

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nicotinoylcholine iodide, a synthetic choline ester, has been a subject of scientific inquiry for its potential pharmacological activities. This document provides an in-depth technical overview of the discovery, synthesis, and historical context of **Nicotinoylcholine iodide**. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals, offering detailed experimental protocols, a summary of its chemical properties, and a historical perspective on its development. While the initial synthesis of this compound is documented in the mid-20th century, a comprehensive public record of its pharmacological profile and the specific circumstances of its discovery remain areas for further investigation.

Introduction

Nicotinoylcholine iodide, also known as **O-nicotinoylcholine iodide**, is a quaternary ammonium compound and an ester of nicotinic acid (a form of vitamin B3) and choline. Its structure suggests potential interactions with cholinergic systems, which are integral to numerous physiological processes. This whitepaper delves into the known history and synthesis of this compound, providing a foundational understanding for further research and development.

Chemical Properties

A summary of the key chemical properties of **Nicotinoylcholine iodide** is presented in Table 1. This data is crucial for its handling, formulation, and analysis in a research setting.

Property	Value
IUPAC Name	N,N,N-Trimethyl-2-(nicotinoyloxy)ethanaminium iodide
Molecular Formula	C ₁₁ H ₁₇ IN ₂ O ₂
Molecular Weight	336.17 g/mol
CAS Number	5099-52-5
Appearance	White to off-white crystalline solid
Melting Point	199-200 °C

History of Discovery

The documented history of **Nicotinoylcholine iodide** primarily resides in the patent literature of the 1960s. A key document is the United States Patent 3,337,569, filed on November 25, 1964, and granted on August 22, 1967. The invention is attributed to Karl Heinz Hauptmann. While this patent provides the earliest known public record of its synthesis, the specific date of the initial discovery and the research institution where this occurred are not detailed in the available public records. Further research into the scientific publications of K. H. Hauptmann and his colleagues from that era may provide more insight into the initial scientific context and the driving hypotheses behind the synthesis of this molecule.

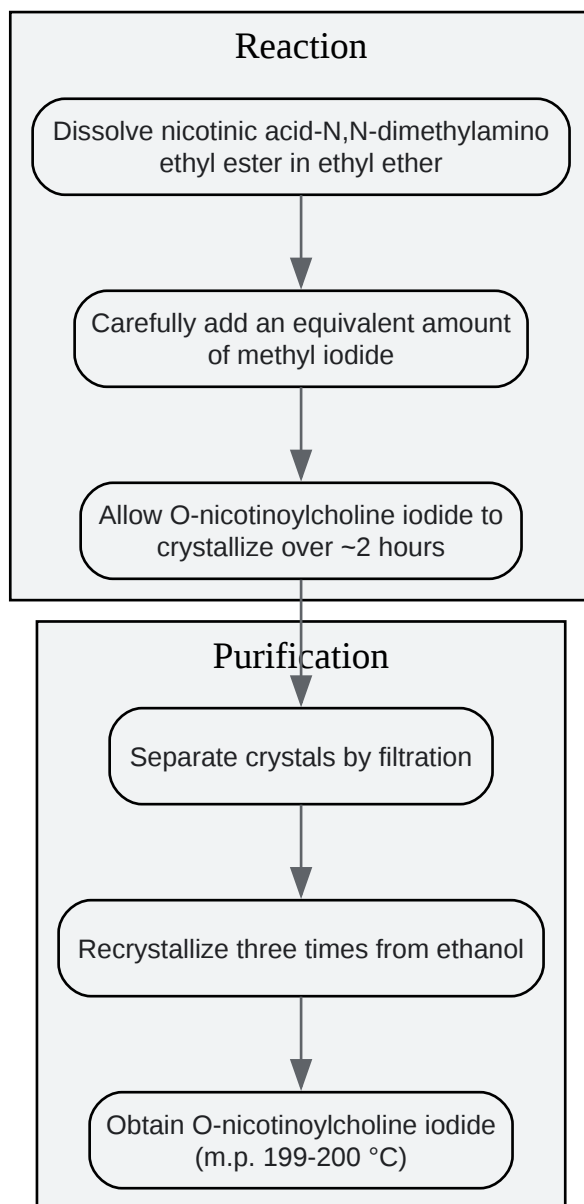
Experimental Protocols: Synthesis of Nicotinoylcholine Iodide

The synthesis of **O-nicotinoylcholine iodide** has been described through two primary methods in the patent literature. These protocols are detailed below for reproducibility in a laboratory setting.

Method 1: Reaction of Nicotinic acid-N,N-dimethylamino ethyl ester with Methyl Iodide

This method involves the quaternization of the tertiary amine of nicotinic acid-N,N-dimethylamino ethyl ester using methyl iodide.

Experimental Workflow:



[Click to download full resolution via product page](#)

Fig. 1: Synthesis of **Nicotinoylcholine iodide** via Quaternization.

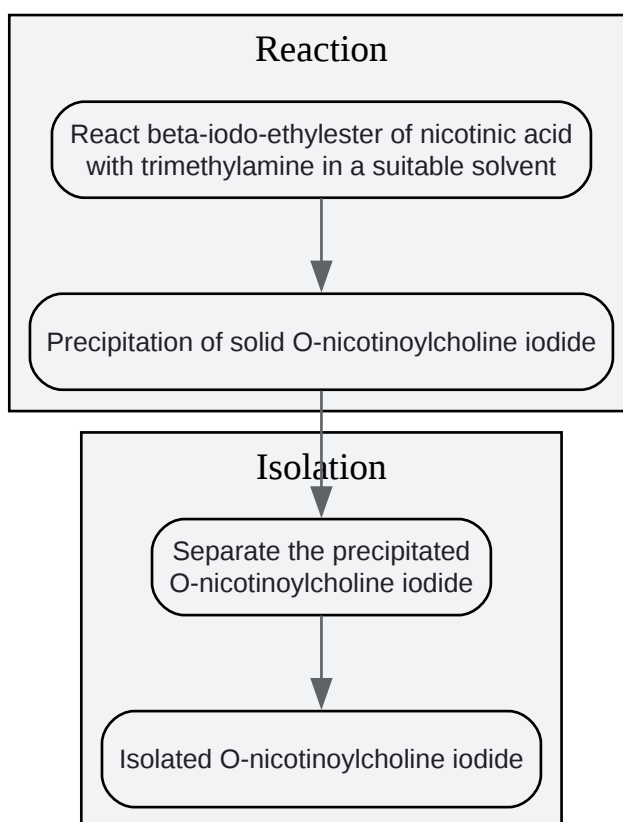
Detailed Protocol:

- Dissolve nicotinic acid-N,N-dimethylamino ethyl ester in ethyl ether.
- To this solution, carefully add an equivalent amount of methyl iodide.
- Allow the reaction mixture to stand for approximately 2 hours, during which time **O-nicotinoylcholine iodide** will crystallize.
- Separate the resulting crystals from the liquid by filtration.
- Purify the crude product by recrystallizing it three times from ethanol.
- The final product is **O-nicotinoylcholine iodide** with a melting point of 199-200 °C.

Method 2: Reaction of beta-Iodo-ethylester of nicotinic acid with Trimethylamine

This alternative synthesis route involves the reaction of an iodo-ethyl ester of nicotinic acid with trimethylamine.

Experimental Workflow:



[Click to download full resolution via product page](#)

Fig. 2: Alternative Synthesis of **Nicotinoylcholine iodide**.

Detailed Protocol:

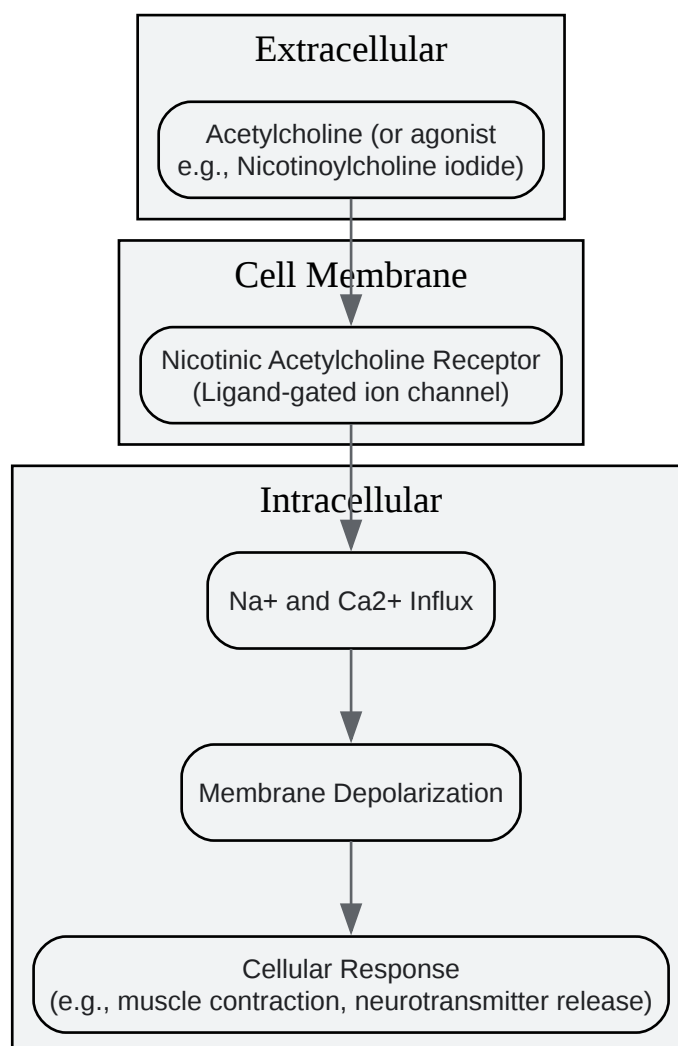
- In a suitable solvent, react the beta-iodo-ethylester of nicotinic acid with trimethylamine.
- This reaction will lead to the precipitation of solid **O-nicotinoylcholine iodide**.
- Separate the precipitated product from the reaction mixture to obtain **O-nicotinoylcholine iodide**.

Pharmacological Profile: An Area for Further Investigation

A comprehensive search of publicly available scientific literature and databases did not yield specific quantitative data on the pharmacological activity of **Nicotinoylcholine iodide**. While its

structural similarity to acetylcholine and other choline esters suggests potential activity at nicotinic and/or muscarinic acetylcholine receptors, detailed studies quantifying its binding affinities, potency (e.g., EC_{50} or IC_{50} values), and efficacy at these receptors are not readily available.

The signaling pathways for acetylcholine, which **Nicotinoylcholine iodide** might modulate, are well-established. Below is a generalized diagram of nicotinic acetylcholine receptor signaling.



[Click to download full resolution via product page](#)

Fig. 3: Generalized Nicotinic Acetylcholine Receptor Signaling Pathway.

Further research is required to determine if and how **Nicotinoylcholine iodide** interacts with this and other cholinergic signaling pathways.

Conclusion and Future Directions

Nicotinoylcholine iodide is a synthetic choline ester with a documented method of synthesis from the 1960s. While its chemical properties are known, its pharmacological profile and the detailed history of its discovery remain largely undocumented in the public domain. This technical guide provides a consolidation of the available information, highlighting the need for further research to elucidate the biological activity of this compound. Future studies should focus on:

- **Pharmacological Characterization:** Comprehensive *in vitro* and *in vivo* studies to determine the receptor binding profile, functional activity, and potential therapeutic applications of **Nicotinoylcholine iodide**.
- **Historical Research:** A deeper dive into the scientific literature and archives from the 1960s and 1970s, particularly the work of K. H. Hauptmann and associated institutions, to uncover the original context of its discovery.

The information presented herein serves as a foundational resource for the scientific community to build upon, fostering a renewed interest in the potential of **Nicotinoylcholine iodide**.

- To cite this document: BenchChem. [Unveiling Nicotinoylcholine Iodide: A Technical Guide to its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15489579#discovery-and-history-of-nicotinoylcholine-iodide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com